Spectroscopic Properties of 2,4-Difluorobenzophenone: A Technical Guide

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Compound of Interest

Compound Name:	*2,4-Difluorobenzophenone*
CAS No.:	*85068-35-5*
Cat. No.:	*B1332400*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic properties of **2,4-Difluorobenzophenone**, a key intermediate in various synthetic applications. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data, along with detailed experimental protocols for obtaining these spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. For **2,4-Difluorobenzophenone**, ^{1}H, ^{13}C, and ^{19}F NMR are particularly insightful.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) provides information on the chemical environment of hydrogen atoms in the molecule. The spectrum of **2,4-Difluorobenzophenone** is characterized by complex

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multiplets in the aromatic region due to the coupling between protons and between protons and fluorine atoms.

Table 1: ^{1}H NMR Spectroscopic Data for **2,4-Difluorobenzophenone**

Chemical Shift (ppm)	Multiplicity	Assignment
7.872	m	Aromatic H
7.55	m	Aromatic H
7.53	m	Aromatic H
7.277	m	Aromatic H
7.16	m	Aromatic H
7.14	m	Aromatic H

Data obtained from a 400 MHz spectrum in $CDCl_3$.[1]

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides information about the carbon skeleton of the molecule. The spectrum of **2,4-Difluorobenzophenone** will show distinct signals for each carbon atom, with the carbonyl carbon appearing at a characteristic downfield chemical shift. The carbon atoms bonded to fluorine will exhibit splitting due to C-F coupling.

Table 2: Predicted ^{13}C NMR Chemical Shift Ranges for **2,4-Difluorobenzophenone**

Functional Group	Expected Chemical Shift (ppm)
C=O (Ketone)	190 - 200
Aromatic C-F	155 - 165 (with C-F coupling)
Aromatic C-H	110 - 140
Aromatic C (quaternary)	130 - 150

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^{19}F NMR Spectroscopy

Fluorine-19 NMR (^{19}F NMR) is a highly sensitive technique for the analysis of fluorine-containing compounds. For **2,4-Difluorobenzophenone**, two distinct signals are expected, corresponding to the two fluorine atoms in different chemical environments. While specific data for the 2,4'-isomer is not readily available, data for the related 4,4'-Difluorobenzophenone shows a multiplet at approximately -106.5 ppm (in DMSO-d6), providing an expected range for the fluorine signals in **2,4-Difluorobenzophenone**.[2]

Table 3: Predicted ^{19}F NMR Chemical Shift Range for **2,4-Difluorobenzophenone**

Fluorine Position	Expected Chemical Shift (ppm)
F at C2	-100 to -120
F at C4'	-100 to -120

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2,4-Difluorobenzophenone** is dominated by a strong absorption band corresponding to the carbonyl (C=O) stretching vibration.

Table 4: Characteristic IR Absorption Bands for **2,4-Difluorobenzophenone**

Functional Group	Wavenumber (cm^{-1})	Intensity
C=O (Ketone)	1660 - 1680	Strong
C-F (Aromatic)	1200 - 1300	Strong
C=C (Aromatic)	1450 - 1600	Medium to Strong
C-H (Aromatic)	3000 - 3100	Medium

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. Aromatic ketones like **2,4-Difluorobenzophenone** typically exhibit two main absorption bands

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corresponding to π → π* and n → π* transitions.

Table 5: Expected UV-Vis Absorption Maxima (λmax) for **2,4-Difluorobenzophenone**

Electronic Transition	Expected λmax (nm)	Molar Absorptivity (ε)
π → π	250 - 280	High
n → π	320 - 350	Low

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data presented above.

NMR Spectroscopy

4.1.1. Sample Preparation:

- Weigh approximately 10-20 mg of **2,4-Difluorobenzophenone** for ^{1}H NMR and 50-100 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, Acetone-d_6, DMSO-d_6) in a clean, dry vial.[3]
- Transfer the solution to a standard 5 mm NMR tube using a Pasteur pipette.
- If required, add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.

4.1.2. Data Acquisition:

- Insert the NMR tube into the spectrometer's probe.
- Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- For ^{1}H NMR, acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.

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- For ^{13}C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance the signal. A longer acquisition time and a greater number of scans are generally required compared to ^{1}H NMR.
- For ^{19}F NMR, select the appropriate frequency range for fluorine nuclei and acquire the spectrum. Proton decoupling may be used to simplify the spectrum.

IR Spectroscopy (ATR Method)

4.2.1. Sample Preparation:

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small amount of solid **2,4-Difluorobenzophenone** onto the center of the ATR crystal.

4.2.2. Data Acquisition:

- Lower the ATR press to ensure good contact between the sample and the crystal.
- Record a background spectrum of the empty, clean ATR crystal.
- Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background to generate the final absorbance or transmittance spectrum.
- Clean the ATR crystal thoroughly after the measurement.

UV-Vis Spectroscopy

4.3.1. Sample Preparation:

- Prepare a stock solution of **2,4-Difluorobenzophenone** of a known concentration in a UV-transparent solvent (e.g., ethanol, methanol, or cyclohexane).
- From the stock solution, prepare a series of dilutions to a concentration that gives an absorbance reading in the optimal range of 0.1 to 1 AU.

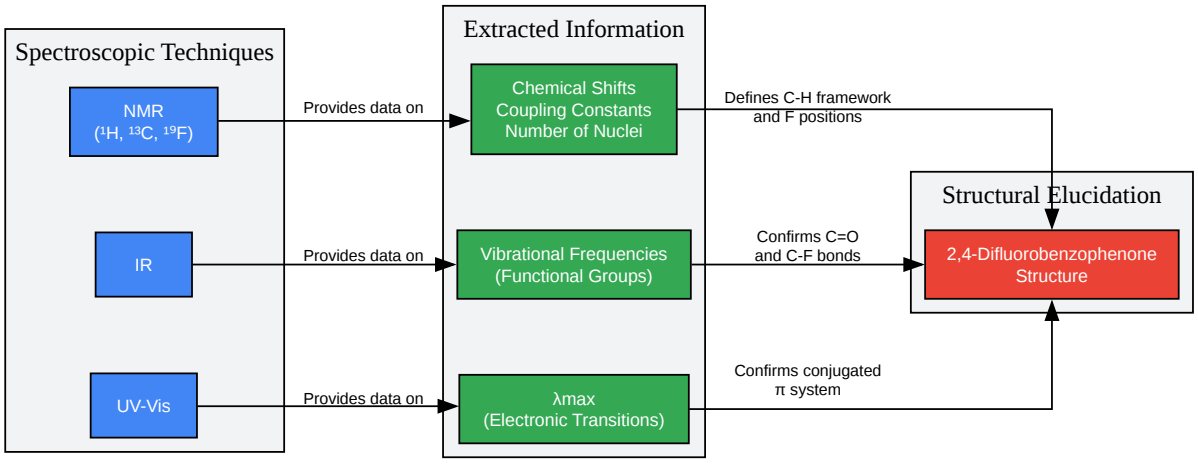
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4.3.2. Data Acquisition:

- Fill a quartz cuvette with the pure solvent to be used as a blank.
- Place the blank cuvette in the spectrophotometer and record a baseline spectrum.
- Rinse the cuvette with the sample solution and then fill it with the sample solution.
- Place the sample cuvette in the spectrophotometer and record the UV-Vis spectrum over the desired wavelength range (typically 200-400 nm for this compound).
- The instrument will automatically subtract the baseline from the sample spectrum.

Spectroscopic Data Interpretation Workflow

The following diagram illustrates the logical workflow for interpreting the spectroscopic data of **2,4-Difluorobenzophenone** to elucidate its chemical structure.



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Caption: Workflow for structural elucidation of **2,4-Difluorobenzophenone**.

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